

Nrf2-Activator-12G not showing Nrf2 activation

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Compound of Interest

Compound Name: Nrf2-Activator-12G

Cat. No.: B10814901

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Technical Support Center: Nrf2-Activator-12G

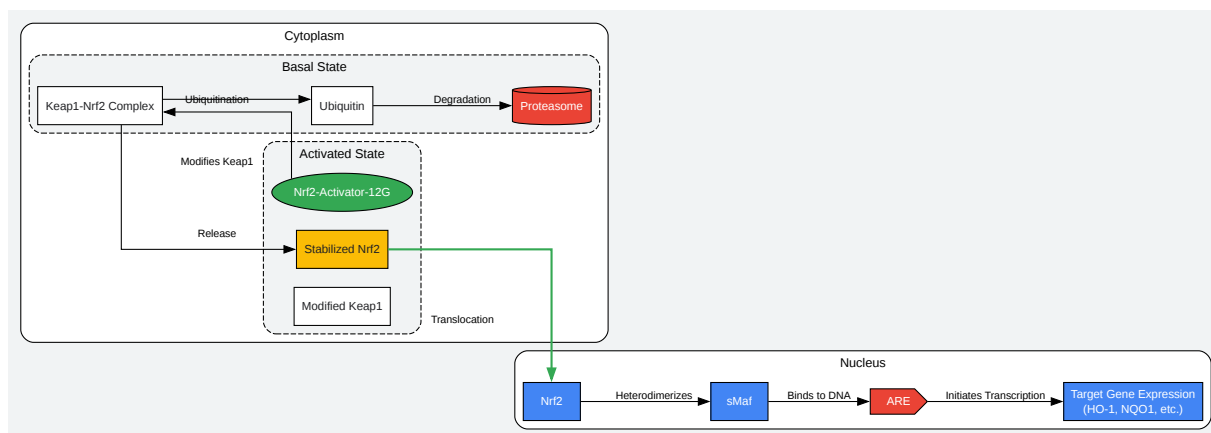
This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers utilizing **Nrf2-Activator-12G**. If you are experiencing a lack of Nrf2 activation in your experiments, please consult the guides below.

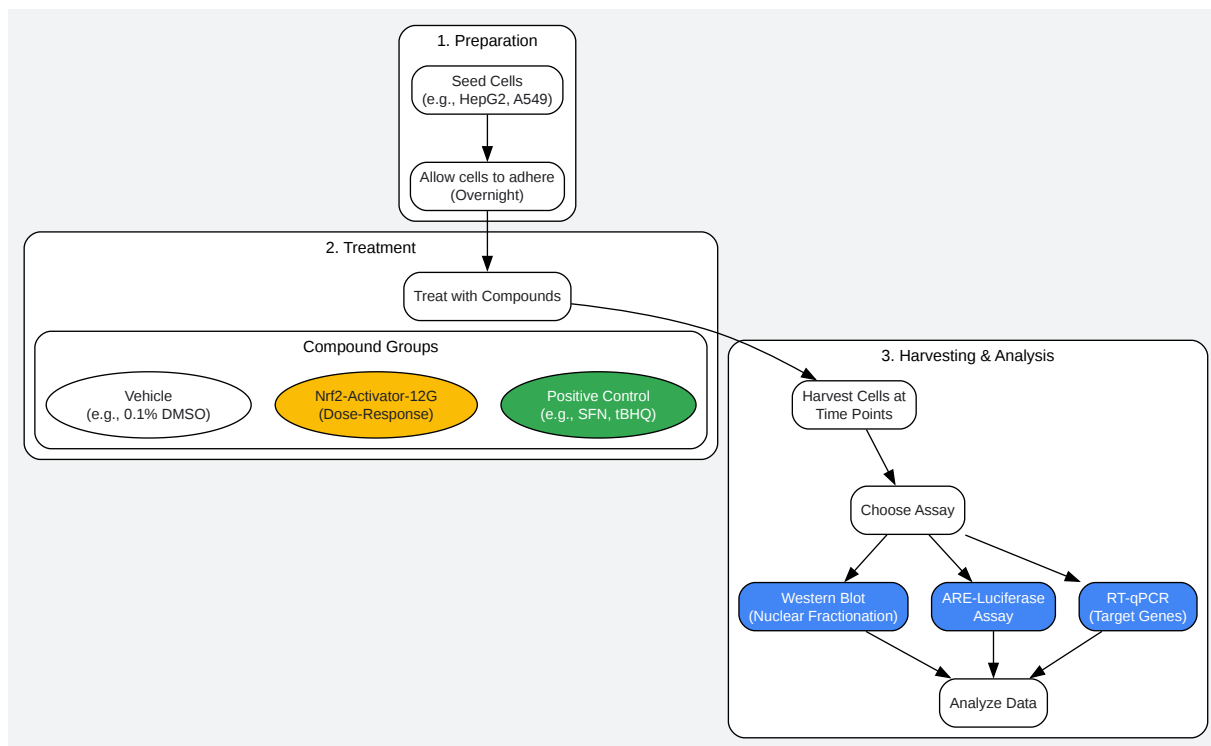
Frequently Asked Questions (FAQs)

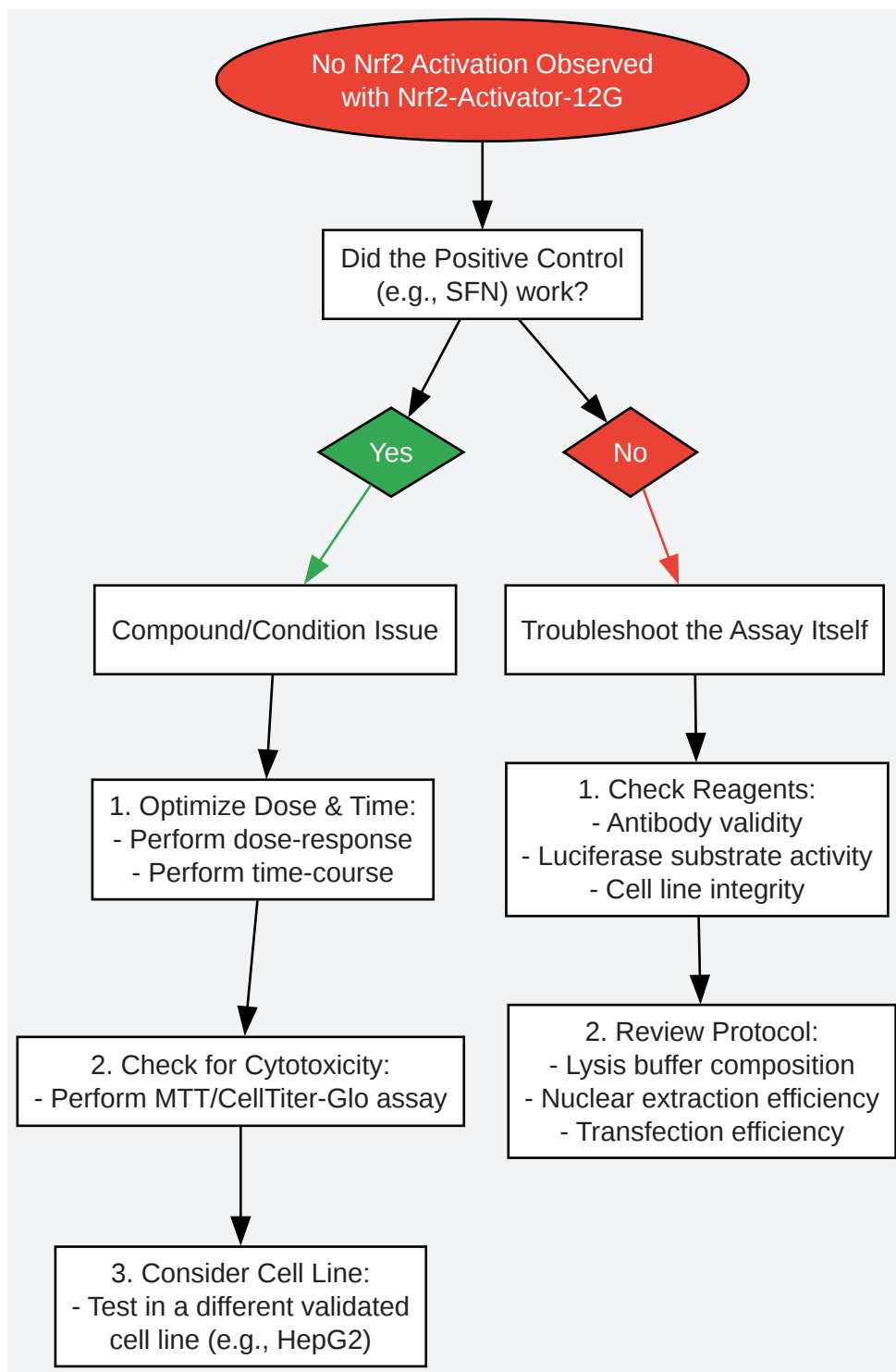
Q1: What is the expected mechanism of action for Nrf2-Activator-12G?

Nrf2-Activator-12G is designed to be an electrophilic compound that activates the Nrf2 signaling pathway. Under normal conditions, the Nrf2 transcription factor is kept inactive in the cytoplasm by its repressor protein, Keap1, which facilitates its continuous degradation by the proteasome.^{[1][2][3]} Nrf2 activators typically work by modifying specific cysteine residues on Keap1.^{[4][5]} This modification disrupts the Keap1-Nrf2 interaction, preventing Nrf2 degradation. The stabilized Nrf2 protein then accumulates and translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter regions of target genes, initiating the transcription of a wide array of cytoprotective and antioxidant enzymes, such as Heme Oxygenase-1 (HO-1) and NAD(P)H Quinone Dehydrogenase 1 (NQO1).

Diagram 1: The Canonical Keap1-Nrf2 Signaling Pathway







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References

- 1. Frontiers | Nrf2 signaling pathway: current status and potential therapeutic targetable role in human cancers [frontiersin.org]
- 2. bpsbioscience.com [bpsbioscience.com]
- 3. integrativepharmacology.com [integrativepharmacology.com]
- 4. Activators and Inhibitors of NRF2: A Review of Their Potential for Clinical Development - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Nrf2 activation through the inhibition of Keap1-Nrf2 protein-protein interaction - PMC [pmc.ncbi.nlm.nih.gov]
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